

Technical Guide: Cbz-Protected 2-(Aminomethyl)morpholine Building Blocks

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Compound of Interest

Compound Name: 2-N-Cbz-aminomethylmorpholine
oxalate

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Core Profile & Strategic Value

The Cbz-protected 2-(aminomethyl)morpholine (specifically Benzyl 2-(aminomethyl)morpholine-4-carboxylate) is a high-value chiral diamine scaffold. It serves as a critical "linker-pharmacophore" hybrid in modern drug discovery, particularly for kinase inhibitors (e.g., PI3K, mTOR) and GPCR ligands.

Its structural value lies in its ability to introduce the morpholine ring—a privileged structure for improving aqueous solubility and metabolic stability—while providing two differentiated nitrogen handles for orthogonal functionalization.

Chemical Identity

Property	Specification
Systematic Name	Benzyl 2-(aminomethyl)morpholine-4-carboxylate
Common Name	4-Cbz-2-(aminomethyl)morpholine
CAS Number	1881275-91-7 (S-isomer); 317365-31-4 (racemic)
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₃
Molecular Weight	250.29 g/mol
Chirality	Available as (S), (R), or Racemic. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12] The (S)-enantiomer is frequently preferred in kinase programs to match ATP-binding pocket geometries.
Key Functionality	N4 (Ring): Protected by Carboxybenzyl (Cbz/Z).Exocyclic Amine: Free primary amine (-CH ₂ NH ₂).

The "Solubility Switch" Mechanism

Morpholine lowers the LogP of lipophilic drug candidates by approximately 1.5–2.0 units compared to a phenyl ring, often without sacrificing hydrophobic binding interactions due to the ether oxygen's ability to accept hydrogen bonds. The Cbz-protected building block allows this moiety to be installed early in the synthesis, with the Cbz group masking the secondary amine until the final steps (preventing premature oxidation or N-oxide formation).

Synthesis & Manufacturing Logic

High-purity synthesis of this building block typically follows a "Chiral Pool" approach or an Epichlorohydrin cyclization route. The choice depends on the required enantiopurity.

Route A: The Epichlorohydrin Cyclization (Scalable)

This route is preferred for multi-kilogram production due to low raw material costs.

- **Ring Formation:** Reaction of N-benzyl ethanolamine with (S)- or (R)-epichlorohydrin yields the chiral 2-hydroxymethyl-4-benzylmorpholine.
- **Protection Exchange:** The N-benzyl group is removed (hydrogenolysis) and replaced with Cbz (using Benzyl chloroformate). Note: Direct cyclization with Cbz-protected precursors is difficult due to Cbz lability under strong cyclization conditions.
- **Amine Installation:** The primary alcohol is activated (Mesylate/Tosylate), displaced by Azide (NaN_3), and reduced (Staudinger or Hydrogenation) to the primary amine.

Route B: Amino Acid Reduction (High Enantiopurity)

Starting from Cbz-Serine or similar amino acid derivatives allows for strict stereocontrol but involves more expensive reagents (e.g., LAH or Borane reduction).

Visualization of Synthetic Pathway

The following diagram illustrates the standard industrial route converting the hydroxymethyl intermediate to the aminomethyl target.

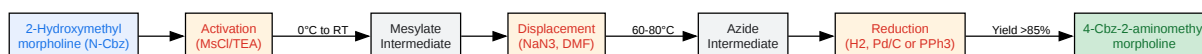


Figure 1: Functional group interconversion from Hydroxymethyl precursor to Aminomethyl building block.

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[12]

Experimental Protocols

These protocols are designed to be self-validating. The completion of each step is confirmed by a distinct change in physical state or TLC profile.

Protocol: Activation and Azidation (One-Pot)

Objective: Convert Benzyl 2-(hydroxymethyl)morpholine-4-carboxylate to the azide precursor.

Reagents:

- Substrate: 10.0 g (40 mmol)
- Methanesulfonyl chloride (MsCl): 1.2 equiv
- Triethylamine (TEA): 1.5 equiv
- Sodium Azide (NaN_3): 2.0 equiv
- Solvent: Dichloromethane (DCM) and DMF.

Step-by-Step:

- Mesylation: Dissolve substrate in DCM (100 mL) and cool to 0°C. Add TEA. Dropwise add MsCl over 15 mins. Stir for 1 h.
 - Checkpoint: TLC (50% EtOAc/Hex) should show disappearance of starting material ($R_f \sim 0.3$) and appearance of mesylate ($R_f \sim 0.5$).
- Workup: Wash with cold water, brine, dry over Na_2SO_4 , and concentrate to a thick oil.
- Azidation: Redissolve the oil in DMF (50 mL). Add NaN_3 carefully. Heat to 60°C for 4 hours.
 - Safety: Use a blast shield. Azides are potentially explosive.
- Extraction: Dilute with water (200 mL), extract with EtOAc (3x).
- Validation: IR spectroscopy of the crude oil must show a strong azide stretch at $\sim 2100 \text{ cm}^{-1}$.

Protocol: Staudinger Reduction (Azide to Amine)

Objective: Selective reduction of the azide to the amine without removing the Cbz group. Note: Catalytic hydrogenation (H_2/Pd) risks removing the Cbz group. The Staudinger reaction is chemically orthogonal.

Reagents:

- Triphenylphosphine (PPh_3): 1.1 equiv
- Water: 2.0 equiv

- Solvent: THF

Step-by-Step:

- Dissolve the azide intermediate in THF.
- Add PPh_3 portion-wise at RT. Gas evolution (N_2) will occur.
- Stir for 2 hours until N_2 evolution ceases.
- Add water and heat to 50°C for 3 hours to hydrolyze the iminophosphorane.
- Purification: Acidify with 1M HCl (extract PPh_3O into organic layer, product into aqueous). Wash organic layer.^[13] Basify aqueous layer to pH 10 and extract product into DCM.
- Yield: Expect >80% yield of a colorless to pale yellow oil.

Deprotection & Orthogonality

The power of this building block lies in the Cbz group's resistance to acidic conditions, allowing the free primary amine to be reacted with acid-labile groups (like Boc-protected amino acids) or coupled via reductive amination.

Stability Matrix

Condition	Cbz Stability	Action
TFA / DCM	Stable	Removes Boc groups elsewhere in the molecule.
HCl / Dioxane	Stable	Removes Boc; forms HCl salt of amine.
Piperidine / DMF	Stable	Removes Fmoc groups.
H_2 / Pd-C	Labile	Cleaves Cbz to reveal secondary amine.
HBr / AcOH	Labile	Harsh acidic cleavage (alternative to hydrogenation).

Deprotection Workflow

To remove the Cbz group after the primary amine has been derivatized:

- Standard Method: H₂ (1 atm), 10% Pd/C, MeOH, RT, 2-4 hours.
- Problem Solving: If the molecule contains sulfur (poisoning Pd catalyst), use TMSI (Trimethylsilyl iodide) or HBr/Acetic Acid.

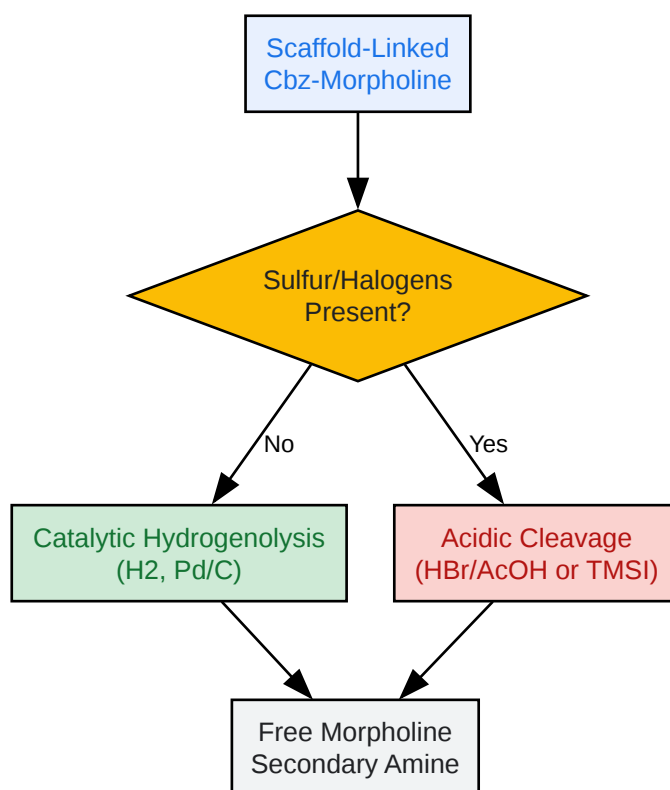


Figure 2: Decision tree for Cbz removal based on substrate compatibility.

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Medicinal Chemistry Applications

Case Study: PI3K Inhibitors

In the development of PI3K inhibitors (e.g., analogues of ZSTK474), the morpholine oxygen forms a critical hydrogen bond with the hinge region of the kinase ATP pocket [1].

- **Role of Building Block:** The 2-aminomethyl group acts as a vector to extend into the solvent-exposed region, allowing the attachment of solubilizing tails or affinity probes without disrupting the core binding mode.
- **SAR Insight:** Substitution at the 2-position of morpholine creates a chiral center. The (S)-isomer often provides superior selectivity profiles compared to the (R)-isomer or racemate due to steric clashes of the latter in the narrow binding clefts of kinases.

ADME Optimization

Replacing a piperazine or cyclohexylamine with 2-(aminomethyl)morpholine typically results in:

- **Lower LogP:** Improved water solubility.
- **Reduced hERG Liability:** The oxygen atom reduces the basicity of the ring nitrogen (pKa ~8.3 vs ~9.8 for piperazine), which often correlates with reduced hERG channel blockage [2].

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